

1-Boc-4-Formyl-4-methylpiperidine molecular structure and weight

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Compound of Interest

Compound Name: **1-Boc-4-Formyl-4-methylpiperidine**

Cat. No.: **B070092**

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In-Depth Technical Guide: 1-Boc-4-Formyl-4-methylpiperidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, properties, and a conceptual synthetic pathway for **1-Boc-4-formyl-4-methylpiperidine**, a key building block in medicinal chemistry and drug development.

Core Molecular Data

1-Boc-4-formyl-4-methylpiperidine, with the CAS Number 189442-92-0, is a piperidine derivative featuring a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom, and both a formyl and a methyl group at the 4-position.^[1] This substitution pattern makes it a valuable intermediate for the synthesis of complex heterocyclic compounds.

Quantitative Molecular Data

| Property | Value | Reference |
|-------------------|---|---------------------|
| Molecular Formula | C ₁₂ H ₂₁ NO ₃ | [1] |
| Molecular Weight | 227.3 g/mol | [1] |
| Canonical SMILES | CC1(CCN(CC1)C(=O)OC(C)C)C=O | [1] |
| CAS Number | 189442-92-0 | [1] |

Molecular Structure

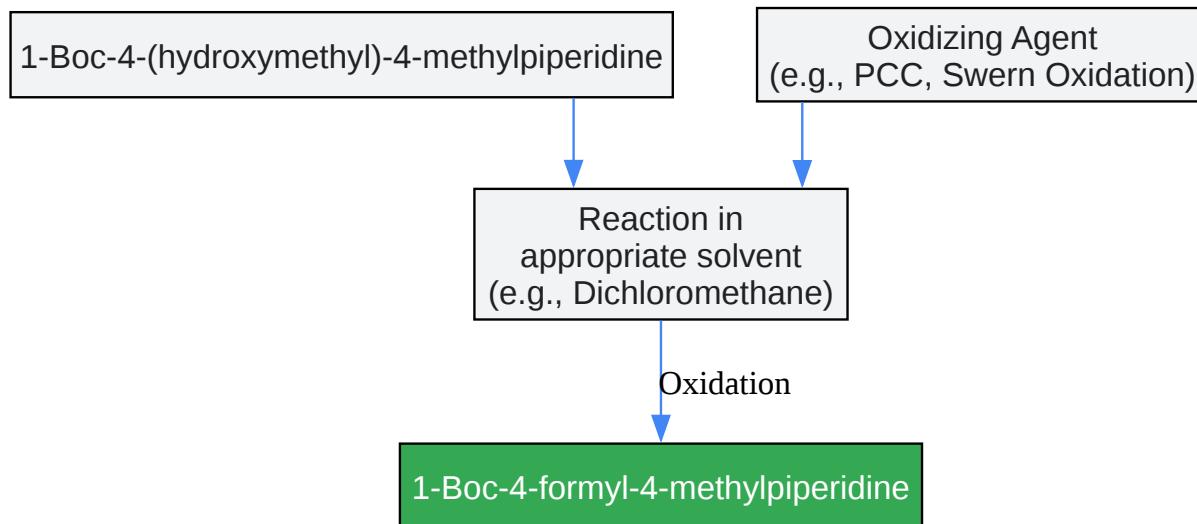
The two-dimensional structure of **1-Boc-4-formyl-4-methylpiperidine** is depicted below, generated from its canonical SMILES representation.



Caption: 2D structure of **1-Boc-4-formyl-4-methylpiperidine**.

Conceptual Synthetic Workflow

While a specific, detailed experimental protocol for the synthesis of **1-Boc-4-formyl-4-methylpiperidine** is not readily available in the public domain, a logical synthetic route can be conceptualized based on established organic chemistry principles. A plausible approach involves the oxidation of a primary alcohol precursor. This conceptual workflow is outlined below.



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Caption: Conceptual workflow for the synthesis of **1-Boc-4-formyl-4-methylpiperidine**.

Experimental Protocols (Conceptual)

The following outlines a conceptual experimental protocol for the synthesis of **1-Boc-4-formyl-4-methylpiperidine** based on the workflow above. This is a generalized procedure and would require optimization for specific laboratory conditions.

Objective: To synthesize **1-Boc-4-formyl-4-methylpiperidine** via the oxidation of 1-Boc-4-(hydroxymethyl)-4-methylpiperidine.

Materials:

- 1-Boc-4-(hydroxymethyl)-4-methylpiperidine (starting material)
- Pyridinium chlorochromate (PCC) or reagents for Swern oxidation (oxalyl chloride, DMSO, triethylamine)
- Anhydrous dichloromethane (DCM) as solvent
- Silica gel for column chromatography

- Standard laboratory glassware and equipment

Procedure (using PCC):

- Preparation: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-Boc-4-(hydroxymethyl)-4-methylpiperidine in anhydrous dichloromethane.
- Reaction: To the stirred solution, add pyridinium chlorochromate (PCC) portion-wise at room temperature. The amount of PCC should be in slight excess relative to the starting material.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Purification: Concentrate the filtrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **1-Boc-4-formyl-4-methylpiperidine**.
- Characterization: Confirm the identity and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

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References

- 1. leskoff.com [leskoff.com]
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